

Application Notes and Protocols for TP3011 in In Vitro Studies

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Compound of Interest

Compound Name: TP3011

Cat. No.: B12425957

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Introduction

TP3011 is a potent inhibitor of Topoisomerase I, a critical enzyme involved in DNA replication, transcription, and recombination. By stabilizing the Topoisomerase I-DNA cleavage complex, **TP3011** induces DNA single and double-strand breaks, leading to cell cycle arrest and apoptosis in cancer cells. These application notes provide detailed protocols for investigating the in vitro activity of **TP3011**, including assessment of cell viability, analysis of DNA damage markers, and evaluation of apoptotic pathways.

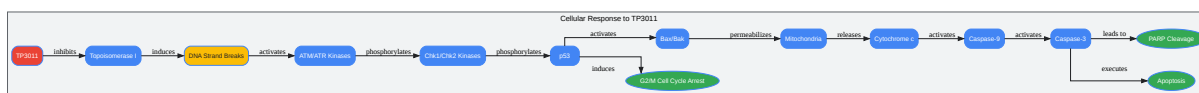
Data Presentation

The inhibitory activity of **TP3011** has been quantified across various human cancer cell lines. The half-maximal inhibitory concentration (IC50) values following a 72-hour treatment period are summarized below.

Cell Line	Cancer Type	IC50 (nM)
HCT116	Colorectal Carcinoma	0.85[1]
QG56	Lung Carcinoma	8.5[1]
NCI-H460	Non-Small Cell Lung Cancer	8.2[1]

Signaling Pathway

TP3011 exerts its cytotoxic effects by targeting Topoisomerase I, leading to the activation of the DNA damage response (DDR) pathway and subsequent apoptosis.



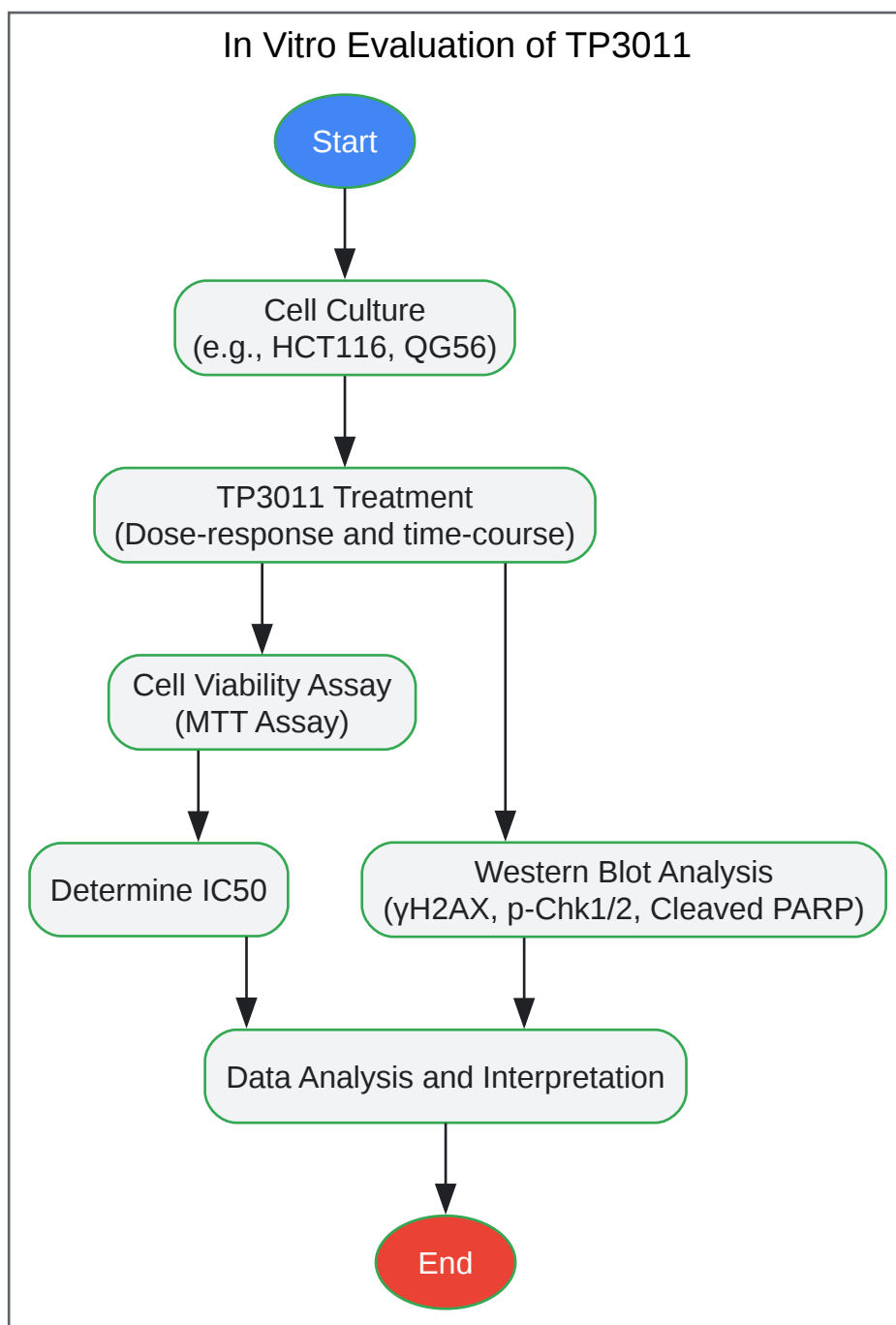
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Caption: **TP3011**-induced DNA damage response and apoptotic signaling pathway.

Experimental Protocols

The following are detailed protocols for the in vitro characterization of **TP3011**.

Experimental Workflow



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References

- 1. A novel topoisomerase I inhibitor DIA-001 induces DNA damage mediated cell cycle arrest and apoptosis in cancer cell - PMC [pmc.ncbi.nlm.nih.gov]
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